

Tantalum(V) oxide crystal structure and polymorphs

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An In-Depth Technical Guide to the Crystal Structure and Polymorphs of Tantalum(V) Oxide

Tantalum(V) oxide (Ta_2O_5), also known as tantala, is a white, inert, and insulating inorganic compound with a wide range of applications in electronics and optics due to its high dielectric constant and refractive index. It is a key material in the manufacturing of capacitors, antireflective coatings, and optical filters.^[1] The crystal structure of tantalum pentoxide is complex and has been a subject of considerable research, with several polymorphs identified under different conditions of temperature and pressure.^[1] This guide provides a comprehensive overview of the known crystal structures and polymorphs of Ta_2O_5 , detailing their properties, phase transitions, and the experimental methods used for their synthesis and characterization.

Polymorphs of Tantalum(V) Oxide

Tantalum(V) oxide exists in various crystalline and amorphous forms. The bulk material is often disordered, being either amorphous or polycrystalline, which makes the growth of single crystals challenging.^[1] The primary crystalline forms are broadly classified as low-temperature (L- or β - Ta_2O_5) and high-temperature (H- or α - Ta_2O_5) phases.^{[1][2]} In addition to these, several other polymorphs have been identified.

Low-Temperature Orthorhombic (β - Ta_2O_5): This is the stable form of Ta_2O_5 at lower temperatures.^[1] Its structure is orthorhombic, and it is composed of chains of corner-sharing TaO_6 octahedra and TaO_7 pentagonal bipyramids, which are further connected by edge-

sharing.[1] The space group for β -Ta₂O₅ has been identified as Pna2 through single-crystal X-ray diffraction.[1]

High-Temperature (α -Ta₂O₅): Above approximately 1360 °C, the low-temperature β -phase slowly and reversibly transforms into the high-temperature α -phase.[3] The exact structure of α -Ta₂O₅ has been a matter of debate, with various studies reporting it as orthorhombic, monoclinic, or tetragonal.[4][3] Like the β -phase, its structure is also based on chains of TaO₆ and TaO₇ polyhedra.[1]

Hexagonal (δ -Ta₂O₅): A hexagonal polymorph, designated as δ -Ta₂O₅, has also been reported.[4][5] This phase has been observed in thin films after annealing at specific temperatures.[6] Some studies have proposed that the Ta atoms are arranged in a hexagonal lattice in this structure.[7] First-principles calculations have also been used to investigate a novel, reconstructed hexagonal structure termed δ' -Ta₂O₅. [6][8][9]

High-Pressure Polymorphs (B-Ta₂O₅ and Z-Ta₂O₅): Studies under high-pressure conditions have revealed additional polymorphs. Two such phases, B-Ta₂O₅ and Z-Ta₂O₅, were identified after heat treatment at 8 GPa and 1470 K.[10] Both have monoclinic structures.[10] B-Ta₂O₅ is isostructural with B-Nb₂O₅, and the tantalum atoms are six-coordinated.[10] The Z-Ta₂O₅ modification is a new phase where the tantalum atoms are seven-coordinated.[10] The two structures are closely related, allowing for potential intergrowth.[10]

Tetragonal (γ -Ta₂O₅): A tetragonal γ -Ta₂O₅ polymorph with I41/amd symmetry has been proposed and investigated through first-principles simulations.[3][11] This phase is considered a reliable model for tantalum oxide grown via thermal oxidation, as its calculated properties show excellent agreement with experimental data.[11][12]

Amorphous Ta₂O₅: In addition to the crystalline forms, tantalum pentoxide can exist in an amorphous state, particularly in thin films.[7][13] The local structure of amorphous Ta₂O₅ is similar to its crystalline counterparts, consisting of TaO₆ and TaO₇ polyhedra.[1] The arrangement of tantalum atoms in the amorphous phase shows a strong resemblance to the high-pressure Z-Ta₂O₅ polymorph.[7]

Quantitative Data Summary

The following table summarizes the key crystallographic and physical properties of the different Ta₂O₅ polymorphs.

Polymorph	Crystal System	Space Group	Lattice Parameters (Å)	Density (g/cm ³)	Band Gap (eV)	Dielectric Constant (ε ₀)
β-Ta ₂ O ₅ (L-form)	Orthorhombic	Pna2	a=6.198, b=40.29, c=3.888[7]	8.18[1]	3.8 - 5.3[1]	~25[1]
α-Ta ₂ O ₅ (H-form)	Orthorhombic, Monoclinic, or Tetragonal	-	-	8.37[1]	-	-
δ-Ta ₂ O ₅	Hexagonal	P6/mmm	-	-	2.92[14]	-
B-Ta ₂ O ₅	Monoclinic	C2/c	a=12.785, b=4.854, c=5.528, β=104.26° [10]	-	-	-
Z-Ta ₂ O ₅	Monoclinic	C2	a=5.225, b=4.699, c=5.853, β=108.20° [10]	-	-	-
γ-Ta ₂ O ₅	Tetragonal	I41/amd	a=3.86, c=36.18[3]	-	-	-
Amorphous	-	-	-	-	3.8 - 5.3[1] [2]	>50[1]

Phase Transitions

The transformations between the different polymorphs of Ta₂O₅ are governed by temperature and pressure.

- β -Ta₂O₅ to α -Ta₂O₅: This is a slow and reversible transition that occurs at high temperatures, typically between 1000 and 1360 °C.[1][2] A mixture of both structures can exist at intermediate temperatures.[1]
- Amorphous to Crystalline: Amorphous Ta₂O₅ films can be crystallized by annealing at temperatures above 600 °C, typically forming the orthorhombic β -phase.[15]
- High-Pressure Transitions: The B- and Z-phases of Ta₂O₅ are formed under high-pressure and high-temperature conditions.[10]

The following diagram illustrates the relationship between the main polymorphs of Ta₂O₅ and the conditions that influence their formation.

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